

application of 4'-(Bromomethyl)-[1,1'-biphenyl]-2-carboxamide in cancer drug discovery

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4'-(Bromomethyl)-[1,1'-biphenyl]-2-carboxamide

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Application of Biphenyl Carboxamide Derivatives in Cancer Drug Discovery

For Researchers, Scientists, and Drug Development Professionals

Introduction

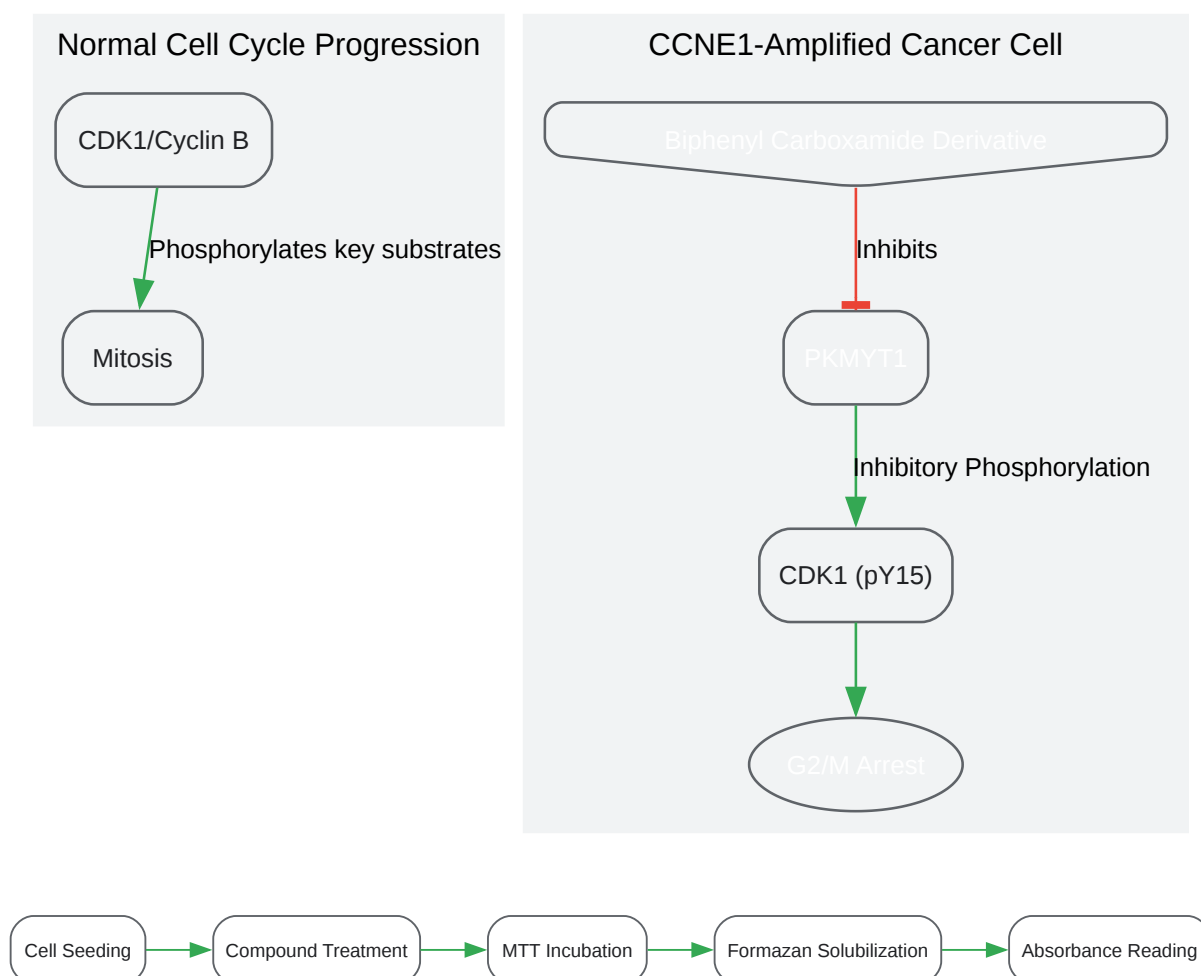
While 4'-(Bromomethyl)-[1,1'-biphenyl]-2-carboxamide primarily serves as a chemical intermediate and an analytical standard, the broader class of biphenyl carboxamide derivatives has emerged as a significant scaffold in the discovery of novel anticancer agents. The structural rigidity and synthetic tractability of the biphenyl core allow for the precise spatial orientation of functional groups, enabling potent and selective interactions with various oncogenic targets. This document outlines the key applications, mechanisms of action, and experimental protocols for evaluating the anticancer potential of biphenyl carboxamide derivatives.

Mechanisms of Action and Targeted Signaling Pathways

Biphenyl carboxamide derivatives have been shown to exert their anticancer effects by modulating a variety of signaling pathways crucial for tumor growth and survival. Key mechanisms include the inhibition of protein kinases, interference with protein-protein interactions, and disruption of cell cycle regulation.

Inhibition of PKMYT1 in CCNE1-Amplified Cancers

A notable application of this chemical class is the development of selective inhibitors of PKMYT1 (Protein Kinase, Membrane Associated Tyrosine/Threonine 1), a promising target in cancers with Cyclin E1 (CCNE1) amplification, such as certain breast cancers.[1] 2-amino-[1,1'-biphenyl]-3-carboxamide derivatives have been identified as potent PKMYT1 inhibitors.[1]



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References

- 1. pubs.acs.org [pubs.acs.org]
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Phone: (601) 213-4426

Email: info@benchchem.com